

The COTAPP Test: A Technical Deep Dive into the Assessment of Cognitive Domains

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cotapp
CAS No.: 96481-61-7
Cat. No.: B1219975

[Get Quote](#)

For Immediate Release

[City, State] – [Date] – A comprehensive technical guide released today offers researchers, scientists, and drug development professionals an in-depth look at the cognitive domains assessed by the Cognitive Task Application (**COTAPP**). This document provides a detailed analysis of the test's structure, the experimental protocols of its subtests, and the quantitative data supporting its reliability and validity.

The **COTAPP** is a computerized assessment designed for children aged 6 to 12, targeting critical cognitive functions that are foundational to learning and daily life. The test battery is structured to evaluate a range of cognitive abilities, providing a detailed profile of a child's cognitive strengths and weaknesses. The primary cognitive domains assessed include Processing Speed, Attention, Executive Control, Working Memory, and Learning Speed.

Core Cognitive Domains Assessed by COTAPP

The **COTAPP** test is designed to measure a variety of cognitive skills through a series of engaging, game-like tasks. The core domains evaluated are:

- Processing Speed: The ability to quickly and accurately process simple cognitive information.
- Attention: The capacity to selectively concentrate on a task while ignoring distracting stimuli.
- Executive Control: Higher-order cognitive processes that facilitate goal-directed behavior, including inhibition and cognitive flexibility.
- (Working) Memory: The ability to hold and manipulate information in mind for a short period.
- Learning Speed: The rate at which an individual acquires new information or skills.
- Behavior during the task: Observational metrics of a child's approach to the tasks, including response patterns and need for coaching.[\[1\]](#)

These domains are assessed through seven distinct blocks, each targeting specific cognitive functions. The entire test can be completed in approximately 35 to 40 minutes.[\[1\]](#)

Experimental Protocols

The **COTAPP** consists of seven sequential blocks, each with a specific experimental protocol designed to elicit and measure a particular cognitive function.

Block 1: Simple Processing Speed This block measures baseline processing speed. The child is presented with a stimulus (the character "**Cotapp**") in the center of the screen and is instructed to press a designated "yes" button as quickly as possible. This single-choice reaction time task minimizes demands on more complex cognitive functions.

Block 2: Complex Processing Speed In this block, two different stimuli are presented sequentially (the character "**Cotapp**" and a friend). The child must press the "yes" button for "**Cotapp**" and a "no" button for the friend. This two-choice reaction time task assesses the ability to make simple decisions quickly.

Block 3: Reinforcement Sensitivity This task is similar to Block 2, but with the addition of a reward system. Correct and fast responses are rewarded with points and positive feedback. This block measures the influence of reinforcement on performance, providing insights into motivation and learning.

Block 4: Inhibition This block is designed to measure response inhibition. The stimuli from Block 2 are now presented on either the left or right side of the screen, creating a stimulus-response compatibility or incompatibility. The child must inhibit the prepotent response to press the button on the same side as the stimulus and instead follow the rule learned in Block 2.

Block 5: (Working) Memory This block assesses working memory using an n-back task. The child is shown a sequence of images and must indicate if the current image is the same as the one presented 'n' trials before. The value of 'n' increases as the child successfully completes the trials, thus increasing the cognitive load.

Block 6: Delay Discounting This task measures the ability to delay gratification. The child is given a choice between a smaller, immediate reward and a larger, delayed reward. This provides an indication of impulsivity and the ability to tolerate waiting for a more significant outcome.

Block 7: Attention (Sustained and Selective) The final block is a sustained attention task. The child is required to respond to a target stimulus that appears infrequently among a series of non-target stimuli over an extended period. This measures the ability to maintain focus and vigilance.

Quantitative Data Summary

The psychometric properties of the **COTAPP** have been established through validation studies involving a large normative sample of 1,032 children, a clinical group of 79 children with ADHD, and a test-retest sample of 127 children.^[2] The test generates 22 basic and 46 specialized outcome parameters.^{[1][2]}

Reliability

Reliability refers to the consistency of a measure. The **COTAPP** demonstrates good to excellent reliability across its various parameters.

Reliability Type	Cognitive Domain	Parameter	Reliability Coefficient
Split-Half	Processing Speed	Reaction Time	Good
Attention	Omission Errors	Good	
Executive Control	Inhibition Errors	Good	
(Working) Memory	N-Back Accuracy	Good	
Test-Retest	Processing Speed	Reaction Time	Moderate to Good
Attention	Omission Errors	Moderate to Good	
Executive Control	Inhibition Errors	Moderate to Good	
(Working) Memory	N-Back Accuracy	Moderate to Good	

Note: Specific correlation coefficients are reported in the official **COTAPP** manual and supplementary validation documents.

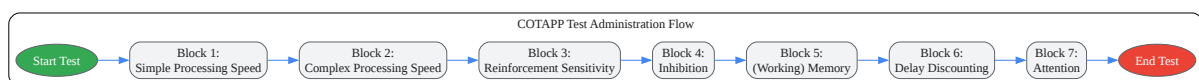
Validity

Validity indicates the extent to which a test measures what it claims to measure. The **COTAPP** has demonstrated strong validity through its correlation with other established measures of cognitive function, academic performance, and its ability to differentiate between typically developing children and those with developmental disorders like ADHD.[\[2\]](#)

Validity Type	Comparison Measure	Key Findings
Convergent	Intelligence Tests (IQ)	Moderate positive correlations with various IQ subtests, indicating that while related, COTAPP measures distinct cognitive processes.
Concurrent	Academic Performance	Significant correlations between COTAPP scores and school grades in various subjects.
Discriminant	ADHD Diagnosis	Children with ADHD show significantly different performance on measures of attention, inhibition, and processing speed variability compared to typically developing children.

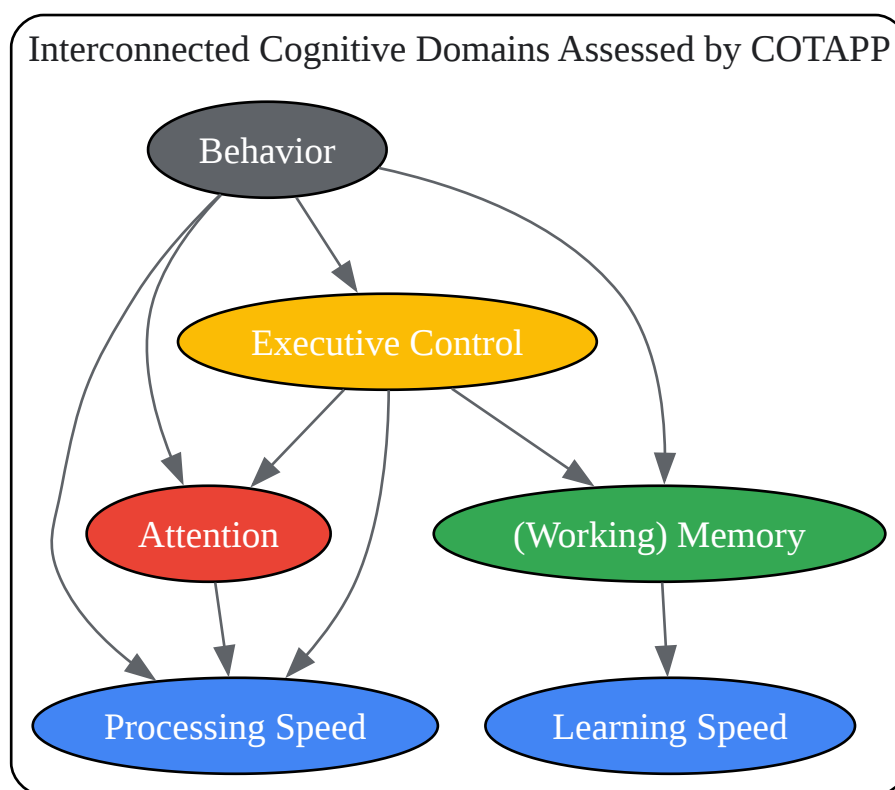
Visualizing the COTAPP Framework

The following diagrams illustrate the logical structure of the **COTAPP** test and the interrelation of the assessed cognitive domains.



[Click to download full resolution via product page](#)

Figure 1: Sequential flow of the seven blocks in the **COTAPP** test.



[Click to download full resolution via product page](#)

Figure 2: Relational map of the primary cognitive domains measured.

This technical guide underscores the utility of the **COTAPP** as a robust instrument for the detailed assessment of cognitive functions in children. Its standardized, computerized format, combined with strong psychometric properties, makes it a valuable tool for research and clinical applications, particularly in the context of drug development and the evaluation of interventions targeting cognitive enhancement.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. COTAPP | Boom [boom.nl]

- 2. [PDF] De Cognitieve Test Applicatie (COTAPP): geavanceerde computertest voor het meten van aandacht, informatieverwerking en executieve functies bij kinderen | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [The COTAPP Test: A Technical Deep Dive into the Assessment of Cognitive Domains]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219975/docs#the-cotapp-test-a-technical-deep-dive-into-the-assessment-of-cognitive-domains]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

